

Personal protective equipment for handling Fenozolone

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Compound of Interest

Compound Name: Fenozolone

Cat. No.: B1672526

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Essential Safety and Handling Guide for Fenozolone

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Fenozolone** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Fenozolone: Key Safety Information

Fenozolone is a psychoactive stimulant that requires careful handling due to its potential health effects.^[1] It is harmful if swallowed and may cause a range of adverse effects, including damage to the central nervous system, liver, and heart, as well as potential reproductive and teratogenic effects.^{[2][3]}

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	$C_{11}H_{12}N_2O_2$	[2][4]
Molecular Weight	204.22 g/mol	[2][5]
Appearance	White to Off-White Solid	[2][6]
Melting Point	148°C	[4][7]
Flammability	Not flammable	[2]
Explosion Hazard	Does not present an explosion hazard	[2]

| Solubility | Slightly soluble in DMSO and Methanol; Soluble in Benzene; Insoluble in water |[4][7] |

Personal Protective Equipment (PPE)

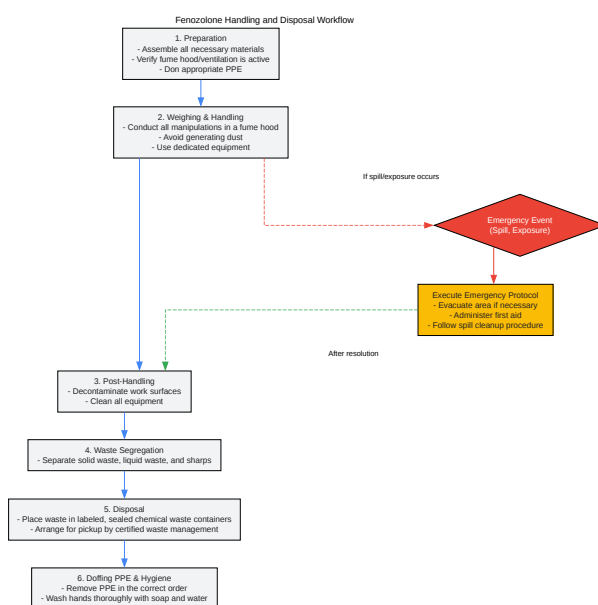
The use of appropriate PPE is mandatory to prevent exposure. The level of PPE may vary based on the specific task being performed.

PPE Component	Standard Handling Operations	Spill & Emergency Situations
Gloves	Chemical-resistant nitrile or neoprene gloves (double-gloving recommended)[8][9]	Heavy rubber gloves (double-gloving required)[2]
Eye/Face Protection	Safety glasses with side shields or safety goggles[2]	Goggles and a face shield or a full face-piece respirator[9]
Body Protection	Disposable, low-permeability fabric gown with long sleeves and tight-fitting cuffs[8]	Chemical-resistant suit or apron with rubber boots[2]
Respiratory	Use in a well-ventilated area. A NIOSH-approved respirator is required if dust may be generated[2]	NIOSH-approved self-contained breathing apparatus (SCBA) or respirator[2]

Standard Operating Procedure for Handling Fenozone

Adherence to a strict, step-by-step protocol is crucial for minimizing risk during the handling of **Fenozone**.

Preparation and Handling Workflow



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Caption: Workflow for the safe handling and disposal of **Fenozone**.

Step-by-Step Guidance:

- Preparation:

- Work in a designated area equipped with a chemical fume hood, eyewash station, and safety shower.[\[2\]](#)
- Ensure proper ventilation, such as local exhaust ventilation, is operational to control airborne levels.[\[2\]](#)
- Assemble all necessary equipment and reagents before starting.
- Don the required PPE as specified in the table above.[\[8\]](#)
- Handling:
 - Avoid actions that could generate dust.[\[2\]](#)
 - Handle the solid compound with care. Avoid prolonged or repeated exposure.[\[2\]](#)
 - Do not eat, drink, apply cosmetics, or smoke in the handling area.[\[8\]](#)
- Post-Handling:
 - Thoroughly decontaminate all work surfaces and equipment after use.
 - Wash hands with soap and water immediately after removing gloves.[\[2\]](#) Do not use alcohol-based sanitizers as a substitute.[\[10\]](#)

Emergency Procedures

Immediate and correct response to an emergency is critical.

- Spill:
 - Evacuate non-essential personnel from the area.
 - Ensure adequate ventilation.[\[2\]](#)
 - Wearing appropriate emergency PPE, contain the spill.[\[2\]](#)
 - Carefully collect the spilled solid, avoiding dust generation.[\[2\]](#)

- Place the collected material into a sealed, labeled chemical waste container for disposal.
[2]
- Decontaminate the spill area thoroughly.
- Inhalation:
 - Immediately move the affected person to fresh air.[2]
 - Seek medical attention if symptoms such as coughing or difficulty breathing occur.[2]
- Skin Contact:
 - Immediately wash the affected skin with soap and plenty of water for at least 15 minutes.
[2]
 - Remove any contaminated clothing.[2]
 - Seek medical attention if irritation or other symptoms develop.[2]
- Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[2]
 - Seek immediate medical attention from trained personnel.[2]
- Ingestion:
 - If the person is conscious, wash out their mouth with water.[2]
 - Do NOT induce vomiting unless instructed to do so by medical personnel.[2]
 - Seek immediate medical attention.[2]

Disposal Plan

All waste containing **Fenozolone** must be treated as hazardous chemical waste.

- Segregation:
 - Keep solid waste, contaminated labware (e.g., gloves, wipes), and liquid waste in separate, dedicated containers.
- Containment:
 - All waste must be collected in containers that are chemically compatible, properly sealed, and clearly labeled as "Hazardous Waste: **Fenozolone**".^[2]
- Environmental Precaution:
 - Do not dispose of **Fenozolone** down the drain or in regular trash.^[2] Prevent it from entering sewers, surface water, or groundwater.^[2]
- Final Disposal:
 - Disposal must be conducted through a licensed chemical waste management company and in strict accordance with all local, state, and federal regulations.^[2]
 - While small quantities may sometimes be disposed of with household waste, this must be confirmed and carried out according to official regulations.^[2]

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References

- 1. Ordinator® (fenozolone), from Laboratoires Dausse (Paris), 1972 - Oncowitan [oncowitan.com]
- 2. venogen.com [venogen.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. fenozolone | 15302-16-6 [chemicalbook.com]
- 5. Fenozolone | C₁₁H₁₂N₂O₂ | CID 135436543 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. Fenozolone | CymitQuimica [cymitquimica.com]
- 7. Buy Fenozolone | 15302-16-6 | >98% [smolecule.com]
- 8. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- 9. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 10. Fentanyl: Emergency Responders at Risk | Substance Use | CDC [cdc.gov]
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